

AZD5718 Technical Support Center: Troubleshooting and FAQs

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
Cat. No.: B1192256

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the potential off-target effects of **AZD5718**. The following troubleshooting guides and frequently asked questions (FAQs) address specific issues that may be encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **AZD5718**?

AZD5718 is a potent and reversible inhibitor of 5-lipoxygenase-activating protein (FLAP).[1] FLAP is an essential protein in the biosynthesis of leukotrienes, which are pro-inflammatory lipid mediators.[2] By inhibiting FLAP, **AZD5718** effectively suppresses the production of all leukotrienes, including leukotriene B4 (LTB4) and the cysteinyl leukotrienes (LTC4, LTD4, LTE4).[1]

Q2: Have any clinically significant off-target effects been observed for **AZD5718**?

In clinical trials, including first-in-human single and multiple ascending dose studies and the Phase 2a FLAVOUR study, **AZD5718** has been generally well-tolerated with no clinically

relevant safety findings or serious adverse events attributed to the drug.[1][2] Preclinical toxicology studies in rats and dogs also did not show any serious adverse events of clinical significance.[3]

Q3: Were any off-target effects identified during the preclinical development of the chemical series to which **AZD5718** belongs?

Yes, earlier lead compounds in the same chemical series as **AZD5718** demonstrated cardiovascular off-target effects in preclinical studies with dogs. These effects included increased heart rate, blood pressure, and coronary arteritis. **AZD5718** was specifically designed to mitigate these cardiovascular risks and has shown a superior safety profile compared to these earlier compounds.[3]

Q4: Was **AZD5718** screened against a broader panel of potential off-target proteins?

Yes, during its preclinical development, **AZD5718** (referred to as compound 12 in the primary literature) was evaluated against a secondary pharmacology panel of 190 targets. The results indicated low promiscuity for off-target interactions.[3]

Q5: Were any specific, non-FLAP interactions identified in the broad panel screening?

The broad panel screening revealed a minor interaction with the adenosine transporter. However, this interaction was observed at a concentration that provides a greater than 12-fold safety margin compared to the predicted therapeutic exposure, and no clinical manifestations of this interaction have been reported.[3]

Q6: Does **AZD5718** inhibit cytochrome P450 (CYP) enzymes or ion channels?

Preclinical studies have shown that **AZD5718** does not significantly inhibit the major cytochrome P450 isoforms (CYP1A2, 2C8, 2C9, 2C19, 2D6, or 3A4), with IC₅₀ values greater than 20 μ M.[3] Additionally, no significant interference with key ion channels, including hERG, was observed.[3]

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Unexpected cardiovascular effects in preclinical models (e.g., increased heart rate, blood pressure)	While AZD5718 is designed to be free of the cardiovascular effects seen in its predecessors, species-specific responses or experimental conditions could play a role.	- Verify the identity and purity of the AZD5718 compound. - Ensure appropriate vehicle controls are used. - Consider the use of a different preclinical species, as rodents have been shown to be insensitive to the on-target effects of AZD5718. [1] - Review the experimental protocol for potential confounding factors.
Inconsistent inhibition of leukotriene production	This is likely related to on-target pharmacology rather than off-target effects. Factors such as compound stability, solubility, or cell permeability can influence results.	- Confirm the final concentration of AZD5718 in the assay. - Assess the stability and solubility of AZD5718 under your specific experimental conditions. - Refer to established protocols for measuring leukotriene biosynthesis.
Effects potentially related to adenosine signaling	Given the minor off-target interaction with the adenosine transporter, high concentrations of AZD5718 in in vitro systems might theoretically modulate adenosine signaling.	- If adenosine-related effects are suspected, perform a dose-response curve to determine if the effect is concentration-dependent. - Compare the effective concentration to the known on-target IC50 for FLAP inhibition to assess the therapeutic window. - Consider the use of specific adenosine receptor antagonists or agonists to probe the mechanism.

Quantitative Data Summary

Table 1: In Vitro Potency and Selectivity of **AZD5718**

Target/Assay	Value	Reference
FLAP Binding Affinity (IC50)	6.0 nM	[3]
LTB4 Production in Human Whole Blood (IC50, free)	2.0 nM	[3]
Cytochrome P450 Isoforms (1A2, 2C8, 2C9, 2C19, 2D6, 3A4) Inhibition (IC50)	> 20 µM	[3]
hERG Ion Channel Inhibition (IC50)	> 33 µM	[3]
Adenosine Transporter Interaction Margin	>12-fold	[3]

Experimental Protocols

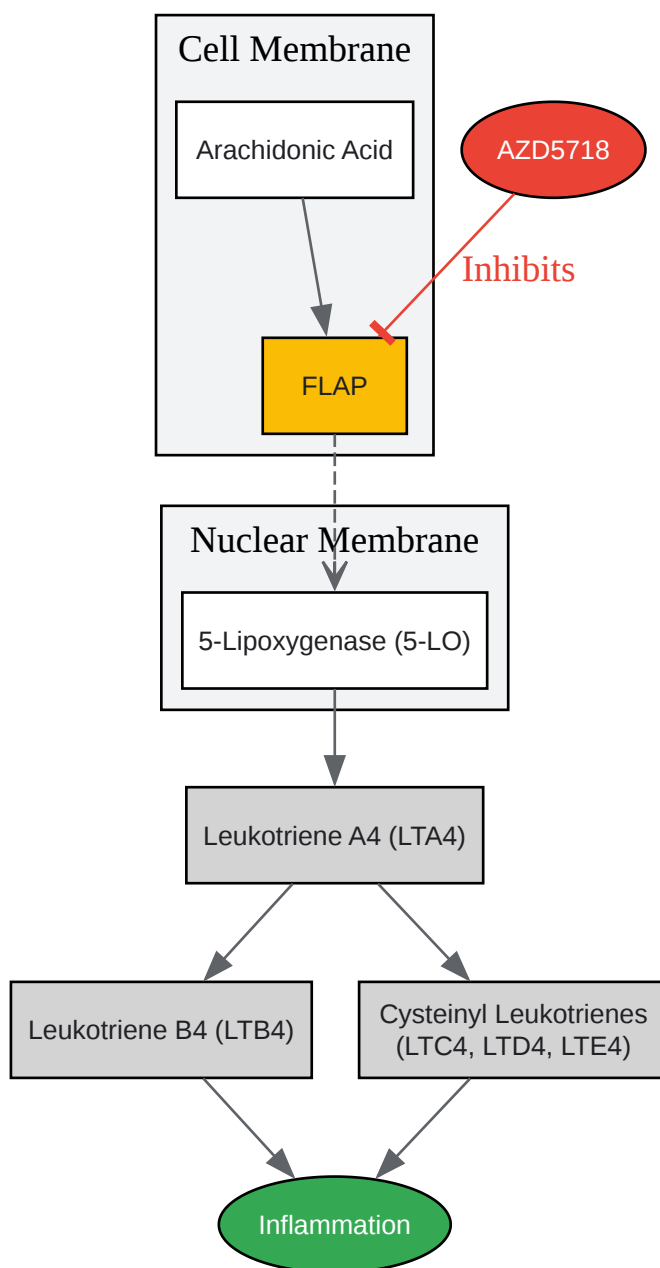
Key Experiment: Ex Vivo Leukotriene B4 (LTB4) Inhibition in Human Whole Blood

This assay is crucial for determining the on-target potency of **AZD5718**.

- **Blood Collection:** Collect fresh human whole blood into heparinized tubes.
- **Compound Incubation:** Aliquot the whole blood and incubate with various concentrations of **AZD5718** or vehicle control for a specified period (e.g., 60 minutes) at 37°C.
- **Stimulation:** Induce leukotriene biosynthesis by adding a calcium ionophore (e.g., A23187) and continue incubation.
- **Reaction Termination:** Stop the reaction by adding a quenching agent and/or placing the samples on ice.
- **Sample Processing:** Centrifuge the samples to pellet the blood cells and collect the plasma.

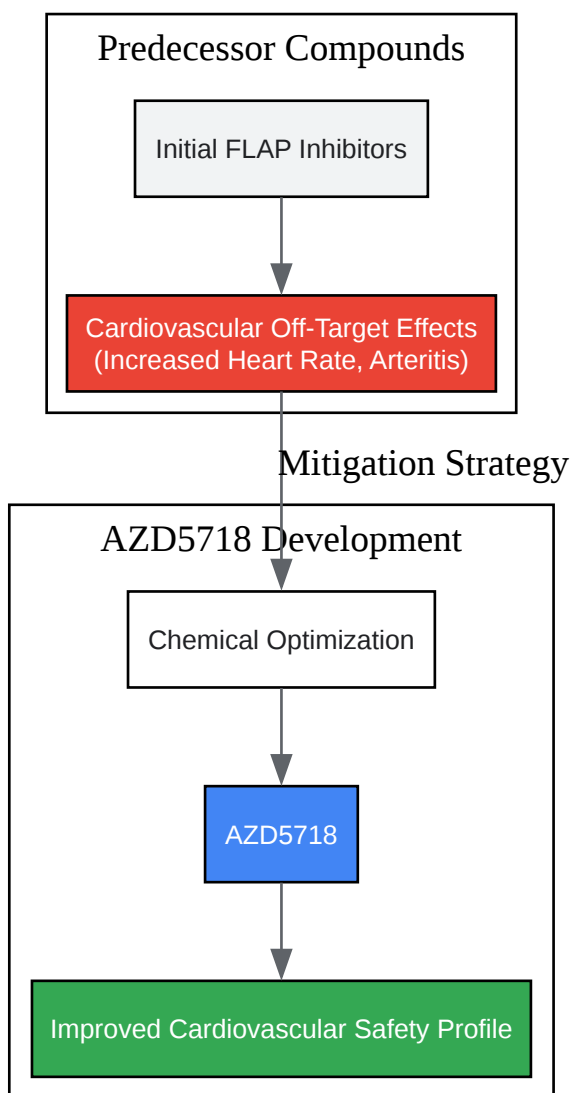
- **LTB4 Quantification:** Measure the concentration of LTB4 in the plasma using a validated method, such as an enzyme-linked immunosorbent assay (ELISA) or liquid chromatography-mass spectrometry (LC-MS).
- **Data Analysis:** Plot the LTB4 concentration against the **AZD5718** concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

Visualizations



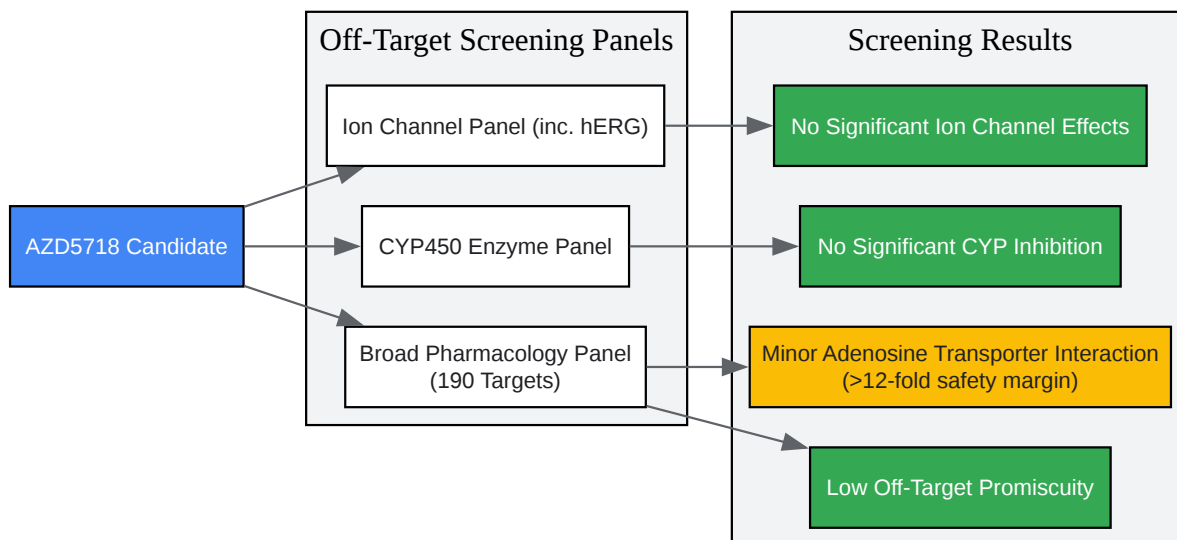
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Caption: On-target mechanism of **AZD5718** via FLAP inhibition.



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Caption: Mitigation of off-target effects in **AZD5718** development.



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Caption: **AZD5718** off-target screening workflow and results.

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